

A Comprehensive Technical Guide to 4-Chlorophenoxyacetic Acid Sodium Salt

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Compound of Interest

Compound Name: sodium;2-(4-chlorophenoxy)acetate

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An In-depth Review for Researchers, Scientists, and Drug Development Professionals

Abstract

4-Chlorophenoxyacetic acid (4-CPA) and its sodium salt are synthetic auxins that play a dual role in agriculture, serving as a plant growth regulator at low concentrations and a selective herbicide at higher doses.[1][2][3] This technical guide provides a comprehensive review of the research on 4-chlorophenoxyacetic acid sodium salt, covering its chemical properties, synthesis, mechanism of action, diverse applications, and toxicological profile. By synthesizing technical data with practical insights, this document aims to be an essential resource for professionals in agricultural science and drug development.

Introduction

4-Chlorophenoxyacetic acid sodium salt is the sodium salt of 4-CPA, a phenoxy acid derivative with significant biological activity in plants.[4][5] It is structurally similar to endogenous plant hormones called auxins, allowing it to influence and regulate various aspects of plant growth, including cell division and differentiation.[1][6] This mimetic action is the foundation of its utility in agriculture, where it is used to prevent premature fruit drop, promote fruit setting, and induce

the formation of seedless fruits in crops like tomatoes, peppers, and grapes.[2][4][5] Conversely, at elevated concentrations, this same hormonal interference leads to uncontrolled growth and eventual death in susceptible broadleaf weeds, making it an effective herbicide.[7][8]

Chemical and Physical Properties

Understanding the physicochemical properties of 4-chlorophenoxyacetic acid sodium salt is fundamental to its formulation, application, and environmental fate. The compound is a white crystalline solid that is readily soluble in water.[7][9][10] This high water solubility is a key factor in its agricultural formulations and its potential mobility in the environment.[11]

Property	Value	Source
Chemical Name	Sodium 4-chlorophenoxyacetate	[7]
CAS Number	13730-98-8	[7][10]
Molecular Formula	C ₈ H ₆ ClNaO ₃	[7][10]
Molecular Weight	208.57 g/mol	[7][10]
Appearance	White crystalline powder/needles	[7][9][10]
Melting Point	154-164 °C	[7][9][10]
Solubility	Soluble in water	[7][10]
Vapor Pressure	0.000188 mmHg at 25°C	[10]

Synthesis and Manufacturing

The synthesis of 4-chlorophenoxyacetic acid typically involves the reaction of 4-chlorophenol with chloroacetic acid under alkaline conditions.[10][12][13] The resulting 4-chlorophenoxyacetic acid is then neutralized with sodium hydroxide or sodium carbonate to produce the sodium salt.

A common laboratory-scale synthesis procedure is as follows:

- 4-chlorophenol is dissolved in an aqueous solution of sodium hydroxide to form sodium 4-chlorophenolate.[12][13]
- Chloroacetic acid is added to this solution.[12][13]
- The mixture is heated, typically under reflux, to facilitate the nucleophilic substitution reaction where the phenolate displaces the chloride from chloroacetic acid.[12]
- After the reaction is complete, the solution is cooled and acidified with a strong acid, such as hydrochloric acid, to precipitate the 4-chlorophenoxyacetic acid.[12]
- The precipitated acid is then filtered, washed, and dried.[12]
- Finally, the acid is dissolved in a suitable solvent and neutralized with a stoichiometric amount of sodium hydroxide to yield the sodium salt.

Industrial production may utilize variations of this process, potentially using different solvents or catalysts to improve yield and purity.[14]

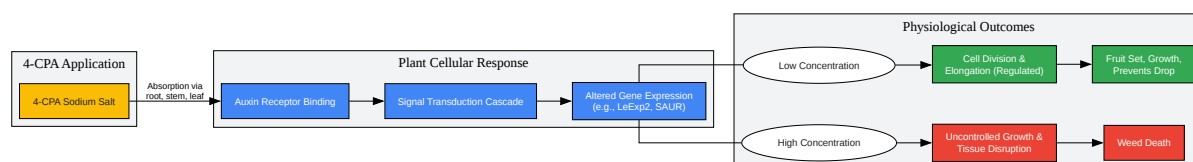
Mechanism of Action

The biological effects of 4-chlorophenoxyacetic acid sodium salt stem from its ability to mimic the natural plant hormone auxin.[1][6]

As a Plant Growth Regulator: At low concentrations, 4-CPA binds to auxin receptors in plant cells, initiating a signaling cascade that promotes cell division, elongation, and differentiation.[1][6] This leads to desirable agricultural outcomes such as:

- Preventing Abscission: It inhibits the formation of the abscission layer at the base of flowers and young fruits, preventing them from dropping prematurely.[4]
- Promoting Fruit Set and Development: It stimulates ovary enlargement and fruit growth, even in the absence of pollination, which can lead to the formation of seedless fruits (parthenocarpy).[5]
- Enhancing Yield and Quality: By ensuring more flowers develop into fruits and promoting uniform growth, it can significantly increase crop yields and improve quality.[2][5]

As a Herbicide: At higher concentrations, the auxin-mimicking effect becomes detrimental, particularly for broadleaf weeds. The excessive and unregulated growth stimulation leads to a variety of physiological disruptions, including epinasty (twisting of stems and leaves), stem swelling, and disruption of vascular tissues, ultimately causing the death of the plant.



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Caption: Mechanism of 4-CPA as a growth regulator and herbicide.

Applications in Agriculture

4-Chlorophenoxyacetic acid sodium salt is applied to a variety of crops to achieve specific outcomes. Application rates are critical, as the line between beneficial growth regulation and phytotoxicity is concentration-dependent.[5][7]

- Tomatoes: Used to prevent flower drop and promote fruit setting, especially under adverse temperature conditions. Typical application is a spray of 15-30 mg/L on the flowers.[5][7]
- Grapes: Applied after flowering to reduce fruit drop and increase the size and uniformity of the berries.[5]
- Eggplant and Peppers: Sprayed during the blooming period to enhance fruit set and increase early yield.[4][5]
- Rice Defense: Recent research has shown that 4-CPA can act as a chemical elicitor, inducing defense resistance in rice against insects like the white-backed planthopper by

modulating metabolic pathways and inducing the formation of lignin-like polymers.[15]

Toxicological Profile and Environmental Fate

Toxicology: 4-Chlorophenoxyacetic acid sodium salt is classified as having low acute toxicity. The acute oral LD50 for rats is reported to be 2200 mg/kg, and the acute dermal LD50 is greater than 2200 mg/kg.[7] However, it can be an irritant to the skin and eyes.[7] While comprehensive carcinogenicity studies on 4-CPA are limited, the evidence from structurally related compounds like 2,4-D does not suggest a strong carcinogenic potential in humans.[16]

Environmental Fate: Due to its high water solubility, 4-CPA has the potential to be mobile in soil and could contaminate groundwater.[11][17] Its persistence in the environment is a subject of ongoing research. Degradation can occur through various processes, including electrochemical oxidation.[1][8] Studies are also exploring the use of layered double hydroxides to create controlled-release formulations, which could minimize environmental contamination by reducing the amount of herbicide needed and controlling its release rate.[11][18]

Analytical Methodology: Quantification in Strawberry Matrix

The detection and quantification of 4-CPA residues in agricultural products are crucial for ensuring food safety and regulatory compliance. High-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS) is a common and highly sensitive method for this purpose.

Experimental Protocol: Modified QuEChERS for HPLC-MS/MS Analysis

This protocol is adapted from a method for determining 4-CPA in strawberries.[19] The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach to sample preparation.

Objective: To extract and quantify 4-CPA residues from a strawberry sample.

Materials:

- Homogenized strawberry sample
- Acetonitrile (ACN)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Sodium Chloride (NaCl)
- Trisodium citrate dihydrate and Disodium hydrogen citrate sesquihydrate
- Dispersive solid-phase extraction (d-SPE) sorbents: C18 and a strong cation-exchange (SCX) sorbent
- HPLC-grade water with 0.1% formic acid
- HPLC-grade methanol
- Centrifuge tubes (50 mL)
- Centrifuge
- Vortex mixer
- HPLC-MS/MS system with a C18 column and electrospray ionization (ESI) source

Procedure:

- Sample Extraction:
 - Weigh 10 g of the homogenized strawberry sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the QuEChERS salt packet (containing MgSO₄, NaCl, and citrate buffers). The salts induce liquid-liquid partitioning and help separate the acetonitrile layer.
 - Immediately cap and shake vigorously for 1 minute to prevent the agglomeration of salts.
- Centrifugation:

- Centrifuge the tube at 4000 rpm for 5 minutes. This will result in a clean separation of the upper acetonitrile layer (containing the 4-CPA) from the aqueous and solid matrix components.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer a 1 mL aliquot of the supernatant (acetonitrile extract) to a 2 mL microcentrifuge tube containing the d-SPE sorbents (e.g., MgSO₄, C18, and SCX).
 - The SCX sorbent is particularly important for removing pigments like anthocyanins from strawberries, which can interfere with the analysis.[\[19\]](#)
 - Vortex for 30 seconds.
- Final Centrifugation and Preparation for Analysis:
 - Centrifuge the d-SPE tube at 10,000 rpm for 2 minutes.
 - Carefully collect the cleaned supernatant.
 - Filter the extract through a 0.22 μm syringe filter into an HPLC vial.
- HPLC-MS/MS Analysis:
 - Inject the sample into the HPLC-MS/MS system.
 - Separation: Perform chromatographic separation on a C18 column using a gradient mobile phase of 0.1% formic acid in water and methanol.
 - Detection: Operate the mass spectrometer in negative electrospray ionization (ESI-) mode. Monitor for the specific precursor-to-product ion transitions for 4-CPA in Multiple Reaction Monitoring (MRM) mode to ensure high selectivity and sensitivity.
 - Quantification: Create a calibration curve using analytical standards of 4-CPA to quantify the concentration in the sample. The limit of detection (LOD) for this method can be as low as 0.005 mg/kg.[\[19\]](#)

Conclusion

4-Chlorophenoxyacetic acid sodium salt is a versatile and economically important agricultural chemical. Its function as a synthetic auxin allows for precise manipulation of plant growth, leading to significant improvements in crop yield and quality. However, its potential for environmental contamination and the need for careful dose management necessitate a thorough understanding of its properties and behavior. Continued research into areas such as its environmental fate, long-term toxicological effects, and the development of advanced formulations like controlled-release systems will be crucial for ensuring its safe and sustainable use in the future.

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